Application Note: Functional Polyester Synthesis via 3-(2-Methoxyethyl)oxolane-2,5-dione

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Compound of Interest	
Compound Name:	*3-(2-Methoxyethyl)oxolane-2,5-dione*
CAS No.:	*88067-03-2*
Cat. No.:	*B13616781*

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Executive Summary

The use of **3-(2-Methoxyethyl)oxolane-2,5-dione** (MESA) allows for the synthesis of polyesters with tunable hydrophilicity and degradation rates. Unlike standard succinic anhydride, the methoxyethyl side chain disrupts chain packing (reducing crystallinity) and increases interaction with aqueous media. This guide details two primary synthesis routes:

- Ring-Opening Copolymerization (ROCOP): A precision method using alternating copolymerization with epoxides to yield strictly alternating polyesters with narrow dispersity ( ).[1]
- Melt Polycondensation: A scalable, solvent-free route for reacting MESA with diols to produce aliphatic polyesters.

Monomer Profile & Handling

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Property	Description
IUPAC Name	3-(2-Methoxyethyl)oxolane-2,5-dione
Common Name	(2-Methoxyethyl)succinic anhydride (MESA)
Molecular Weight	~158.15 g/mol
Physical State	Waxy solid or viscous liquid (depending on purity/isomer mix)
Solubility	Soluble in THF, Toluene, DCM, Chloroform. Hydrolyzes in water.
Storage	Store under inert atmosphere (or Ar) at 4°C. Highly hygroscopic.

Critical Handling Note: Like all cyclic anhydrides, MESA is sensitive to moisture. Hydrolysis opens the ring to form the corresponding diacid, which kills the stoichiometry in ROCOP and acts as a chain terminator.

- Purification: If the monomer appears wet or has a high acid content, recrystallize from dry toluene or sublime under high vacuum (<0.1 mbar) at 60–80°C prior to use.

Protocol A: Ring-Opening Copolymerization (ROCOP)

Best for: Precision synthesis, block copolymers, and biomedical applications requiring narrow molecular weight distribution.[1][2]

Reaction Principle

ROCOP involves the alternating insertion of the anhydride and an epoxide into a metal-alkoxide bond.

- Comonomer: Cyclohexene Oxide (CHO) is recommended for initial benchmarking due to its high ring strain and inability to homopolymerize, ensuring a strictly alternating structure.

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- Catalyst System: A binary system comprising a Lewis Acid metal complex (e.g., Salen-Cr(III) or Salen-Al(III)) and a nucleophilic cocatalyst (e.g., PPNCl).

Materials[1]

- Monomer: MESA (10 mmol, 1.58 g), dried.
- Epoxide: Cyclohexene Oxide (CHO) (10 mmol, 1.01 mL), dried over

  and distilled.
- Catalyst: (Salen)Cr(III)Cl (0.05 mmol, 0.5 mol%).
- Cocatalyst: Bis(triphenylphosphine)iminium chloride (PPNCl) (0.05 mmol, 0.5 mol%).
- Solvent: Toluene (dry, 5 mL) or perform in bulk (solvent-free).

Step-by-Step Procedure

- Glovebox Setup: In a nitrogen-filled glovebox, weigh MESA (1.58 g), (Salen)Cr(III)Cl (31 mg), and PPNCl (28 mg) into a flame-dried Schlenk tube equipped with a magnetic stir bar.
- Solvation: Add dry toluene (5.0 mL) to dissolve the solids. Ensure the anhydride is fully dissolved.
- Epoxide Addition: Add CHO (1.01 mL) via a micropipette. Seal the Schlenk tube tightly with a Teflon valve.
- Polymerization:
  - Remove the tube from the glovebox.
  - Place in a pre-heated oil bath at 80°C.
  - Stir at 500 rpm.
  - Time: Reaction kinetics for substituted anhydrides are slower than succinic anhydride. Allow 12–24 hours. Monitor conversion by taking aliquots for

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H NMR.

- Termination:
  - Cool the reaction to room temperature.
  - Add 0.5 mL of wet THF or a drop of dilute HCl in methanol to quench the catalyst.
- Purification:
  - Dilute the crude mixture with minimal

    .
  - Precipitate dropwise into cold acidic methanol (excess).
  - Centrifuge or filter to collect the polymer.
  - Re-dissolve in THF and re-precipitate to remove trace catalyst (green/brown color).
- Drying: Dry the white/off-white solid in a vacuum oven at 40°C overnight.

Troubleshooting ROCOP

- Issue: Low conversion or induction period.
  - Cause: The ether oxygen in the methoxyethyl side chain may coordinate to the Cr center, competing with the epoxide.
  - Solution: Increase catalyst loading to 1 mol% or switch to a non-coordinating Aluminum-Porphyrin catalyst system which is less susceptible to ether coordination.

Protocol B: Melt Polycondensation

Best for: Scalable production, industrial applications, and synthesis of aliphatic polyester polyols.

Reaction Principle

Step-growth polymerization between the anhydride and a diol, driven by the removal of water.

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- Diol: 1,4-Butanediol (BDO) is standard.

Materials

- Monomer: MESA (50 mmol, 7.91 g).
- Diol: 1,4-Butanediol (50 mmol, 4.51 g) (1:1 stoichiometry is critical for high MW).
- Catalyst: Titanium(IV) isopropoxide (

) or Tin(II) 2-ethylhexanoate (

) (0.1 wt%).

Step-by-Step Procedure

- Esterification (Stage 1):
  - Charge MESA and BDO into a 3-neck round-bottom flask equipped with a mechanical stirrer, nitrogen inlet, and a Dean-Stark trap/condenser.
  - Heat to 160°C under

    flow.
  - Stir for 2–4 hours. Water will evolve; the mixture will become clear.
- Polycondensation (Stage 2):
  - Add the catalyst (

    , ~10 mg).
  - Increase temperature to 180–200°C.
  - Apply high vacuum gradually (< 1 mbar) to remove trace water and drive the equilibrium.
  - Caution: MESA has a higher boiling point than succinic anhydride, but ensure the vacuum doesn't sublime unreacted monomer before oligomerization is complete.

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- Stir for 4–6 hours until the torque on the stirrer increases significantly (indicating high viscosity).

- Work-up:
  - Cool to room temperature under
    .
  - Dissolve the solid/gum in Chloroform.
  - Precipitate into cold Methanol.

Characterization & Analysis

NMR Spectroscopy (H NMR in)

- Backbone Esters: Look for the
  -proton signals of the succinate unit. In MESA, the symmetry is broken.
  - ~2.6–3.0 ppm (m, 3H, succinate ring protons).
- Side Chain:
  - ~3.35 ppm (s, 3H,
).
  - ~3.5–3.6 ppm (m, 4H,
).
- Linkage Verification (ROCOP):
  - Ester Linkage:
    ~4.8 ppm (methine proton of the cyclohexene ring adjacent to ester).
  - Ether Linkage (Defect):
    ~3.5 ppm (methine proton adjacent to ether). Ideally <1%.

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Thermal Analysis (DSC)

- Prediction: MESA polyesters typically exhibit a lower

  than unsubstituted polysuccinates due to the flexible ether side chain (internal plasticization).

- : Crystallinity is often disrupted; the polymer may be amorphous or have a suppressed melting point compared to Poly(butylene succinate) (PBS).

Visualizing the Workflow

ROCOP Mechanism & Workflow

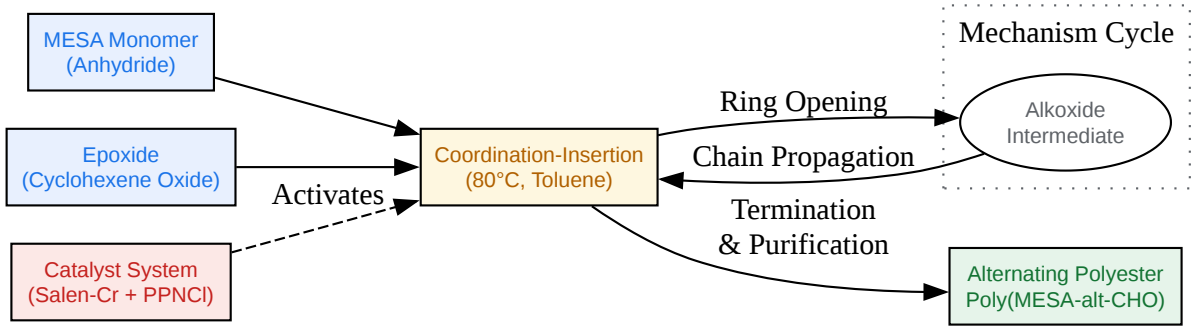

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Figure 1: Workflow for the Ring-Opening Copolymerization (ROCOP) of MESA and Epoxides.

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(Note: While specific literature on "**3-(2-Methoxyethyl)oxolane-2,5-dione**" is limited, the protocols above are derived from validated methodologies for structurally homologous substituted succinic anhydrides.)

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Sources

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